

Application Notes and Protocols: PCPA Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: PCPA methyl ester hydrochloride

Cat. No.: B11806762

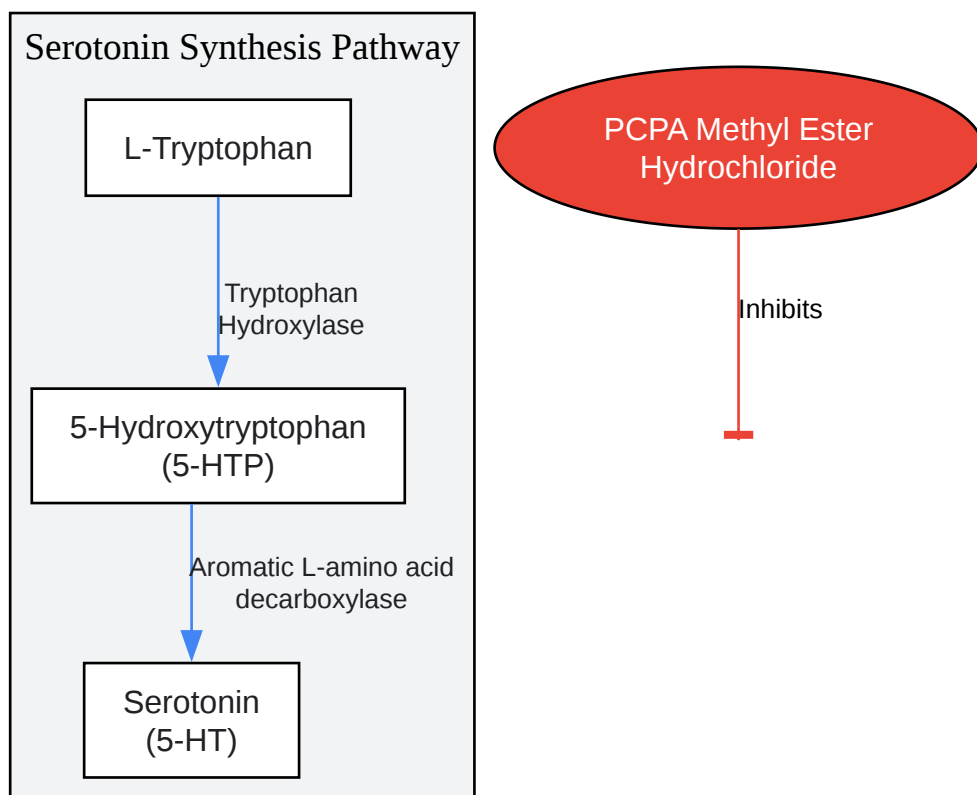
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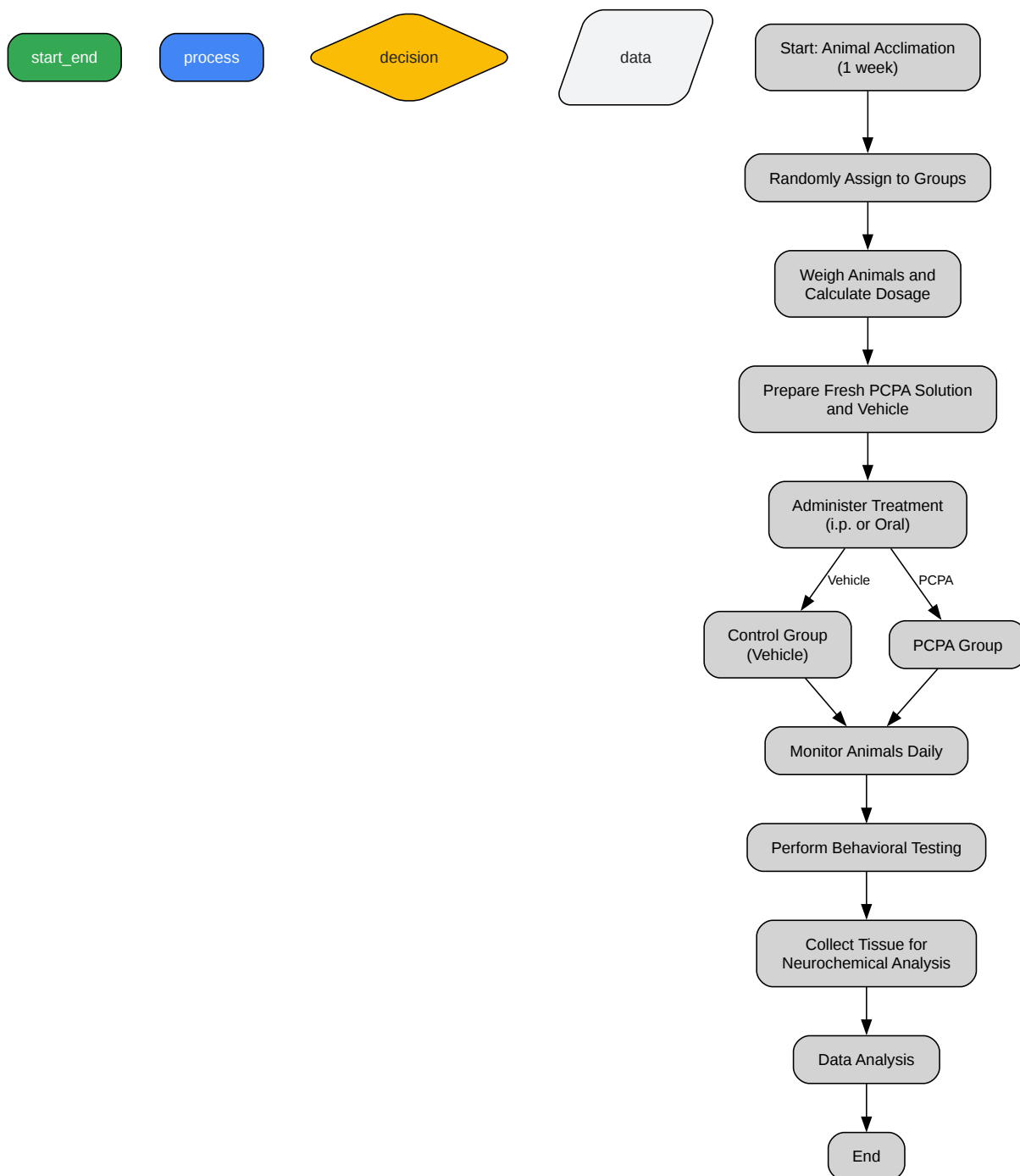
Introduction

p-Chlorophenylalanine (PCPA) methyl ester hydrochloride is a chemical compound widely utilized in neuroscience research as a potent inhibitor of serotonin (5-HT) synthesis. It acts as a reversible inhibitor of tryptophan hydroxylase, the rate-limiting enzyme in the biosynthesis of serotonin.[1][2][3][4] Due to its ability to cross the blood-brain barrier, it effectively depletes central nervous system serotonin levels, making it a valuable tool for studying the role of serotonin in various physiological and behavioral processes.[1][3][5] These application notes provide an overview of its mechanism of action, dosage information from various in vivo studies, and detailed experimental protocols.

Mechanism of Action

PCPA methyl ester hydrochloride exerts its effect by inhibiting tryptophan hydroxylase, the enzyme that converts L-tryptophan to 5-hydroxytryptophan (5-HTP). This is the initial and rate-limiting step in the synthesis of serotonin. By blocking this enzyme, PCPA effectively reduces the production of serotonin in the brain and other tissues.





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